

Application of Ebecryl 220 in Wood Coatings and Fillers: A Technical Overview

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Compound of Interest

Compound Name: Ebecryl 220

Cat. No.: B14172328

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Introduction

Ebecryl 220 is a hexafunctional aromatic urethane acrylate oligomer known for its rapid cure response under ultraviolet (UV) light or electron beam (EB) radiation.^{[1][2][3][4][5]} Its high reactivity and crosslink density contribute to the formation of hard, scratch-resistant, and chemically robust films, making it a valuable component in the formulation of high-performance wood coatings and fillers.^{[1][2][3]} This document provides a detailed overview of the application of **Ebecryl 220** in these systems, including its key properties, formulation guidelines, and recommended testing protocols.

Key Features and Benefits in Wood Applications

Ebecryl 220 offers several advantages for wood coatings and fillers, primarily due to its chemical structure and high functionality:

- **Fast Cure Speed:** Enables high-speed production lines and rapid processing of finished goods.^{[1][4][6]}
- **Excellent Hardness and Scratch Resistance:** The high crosslink density of the cured film provides exceptional surface protection for wood substrates.^{[1][2][3]}

- **Chemical and Solvent Resistance:** Cured films of **Ebecryl 220** exhibit high resistance to a wide range of chemicals and solvents.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **High Gloss:** Formulations containing **Ebecryl 220** can achieve a high gloss finish, enhancing the aesthetic appeal of the wood.[\[1\]](#)
- **Good Adhesion:** When properly formulated, **Ebecryl 220** can contribute to excellent adhesion on various wood substrates.[\[1\]](#)

Typical Properties of Ebecryl 220

While specific quantitative data for **Ebecryl 220** is proprietary and should be obtained directly from the manufacturer, Allnex, the following table summarizes its typical properties based on available information.

Property	Typical Value/Characteristic
Chemical Type	Aromatic Urethane Acrylate
Functionality	6
Appearance	Clear liquid
Key Features	High reactivity, excellent hardness, scratch resistance, chemical resistance
Recommended Substrates	Wood, Plastics
Primary Applications	Wood coatings, wood fillers, inks, plastic coatings

Note: For precise values for viscosity, density, tensile strength, and other physical properties, it is recommended to consult the official technical data sheet from Allnex.

Application in Wood Coatings

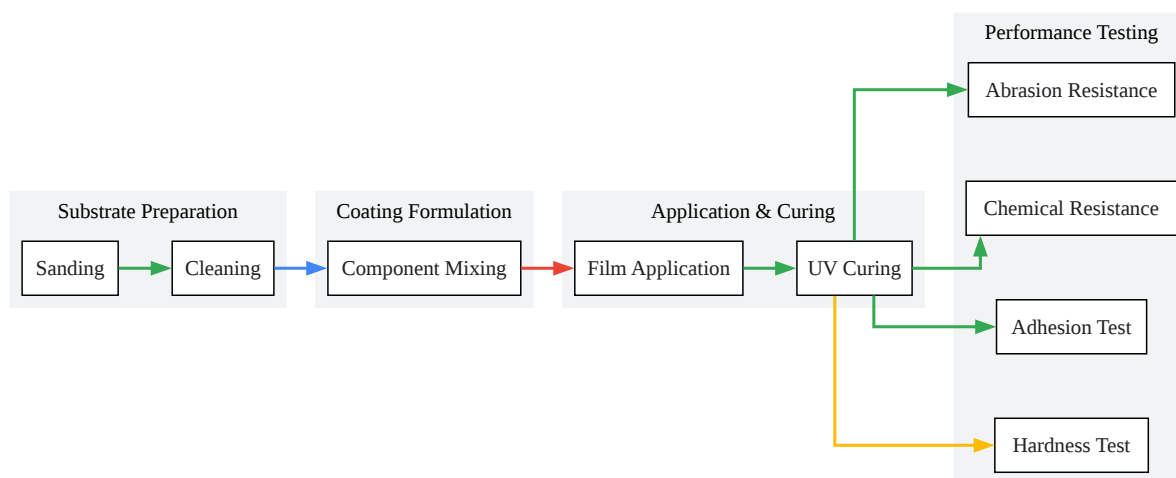
In wood coatings, **Ebecryl 220** is typically used as the primary oligomer or in combination with other acrylates to achieve a balance of properties. Its high reactivity and hardness make it particularly suitable for topcoats requiring excellent durability.

Starting Point Formulation for a Clear Wood Topcoat

The following is a general starting point formulation. The optimal concentration of **Ebecryl 220** will depend on the desired final properties of the coating.

Component	Function	Weight Percentage (%)
Ebecryl 220	Primary Oligomer	20 - 50
Epoxy Acrylate	Co-oligomer	20 - 40
Monomer Diluent (e.g., TPGDA)	Viscosity adjustment	10 - 30
Photoinitiator	UV Curing Initiator	2 - 5
Leveling Agent	Surface smoothness	0.1 - 1
Defoamer	Air release	0.1 - 0.5

Experimental Workflow for Wood Coating Application and Evaluation



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Caption: Experimental workflow for wood coating preparation, application, and testing.

Application in Wood Fillers

Ebecryl 220's fast curing and high hardness are also advantageous in UV-curable wood fillers. These fillers are used to repair defects in wood surfaces, such as cracks, knots, and nail holes, before the application of a topcoat.

Starting Point Formulation for a UV-Curable Wood Filler

Component	Function	Weight Percentage (%)
Ebecryl 220	Primary Oligomer	15 - 40
Flexible Urethane Acrylate	Co-oligomer (for flexibility)	10 - 30
Monomer Diluent (e.g., HDDA)	Viscosity adjustment	10 - 25
Fillers (e.g., Talc, Silica)	Body and sandability	20 - 50
Photoinitiator	UV Curing Initiator	2 - 5
Wetting and Dispersing Agent	Filler incorporation	0.5 - 2

Experimental Protocols

Detailed methodologies for key experiments are provided below. These protocols are based on industry-standard test methods.

Hardness Testing (Pendulum Method)

- Standard: ASTM D4366 (König or Persoz Pendulum)
- Objective: To measure the surface hardness of the cured coating.
- Procedure:
 - Prepare coated wood panels and cure them under specified UV conditions.
 - Condition the panels at $23 \pm 2^{\circ}\text{C}$ and $50 \pm 5\%$ relative humidity for at least 16 hours.
 - Place the panel on the instrument stage and ensure it is level.
 - Deflect the pendulum to the specified starting angle (6° for König, 12° for Persoz).
 - Release the pendulum and start the counter.
 - Record the number of oscillations or the time it takes for the amplitude to decrease to a defined endpoint (3° for König, 4° for Persoz).

Adhesion Testing (Cross-Cut Test)

- Standard: ASTM D3359
- Objective: To assess the adhesion of the coating to the wood substrate.
- Procedure:
 - Make a series of six parallel cuts through the coating to the substrate using a sharp blade and a cutting guide.
 - Make a second series of six parallel cuts at a 90-degree angle to the first set to create a grid.
 - Brush the area gently to remove any detached flakes of coating.
 - Apply a specified pressure-sensitive tape over the grid and smooth it down.
 - Remove the tape rapidly at a 180-degree angle.
 - Rate the adhesion according to the classification scale provided in the standard, based on the amount of coating removed.

Chemical Resistance Testing

- Objective: To evaluate the resistance of the cured coating to various chemicals.
- Procedure:
 - Apply a few drops of the test chemical (e.g., water, ethanol, acetone, coffee, mustard) onto the surface of the cured coating.
 - Cover the spot with a watch glass to prevent evaporation.
 - After a specified period (e.g., 1 hour, 24 hours), remove the watch glass and the chemical.
 - Wash the surface with water and dry it.

- Examine the coating for any signs of damage, such as discoloration, blistering, softening, or loss of gloss.

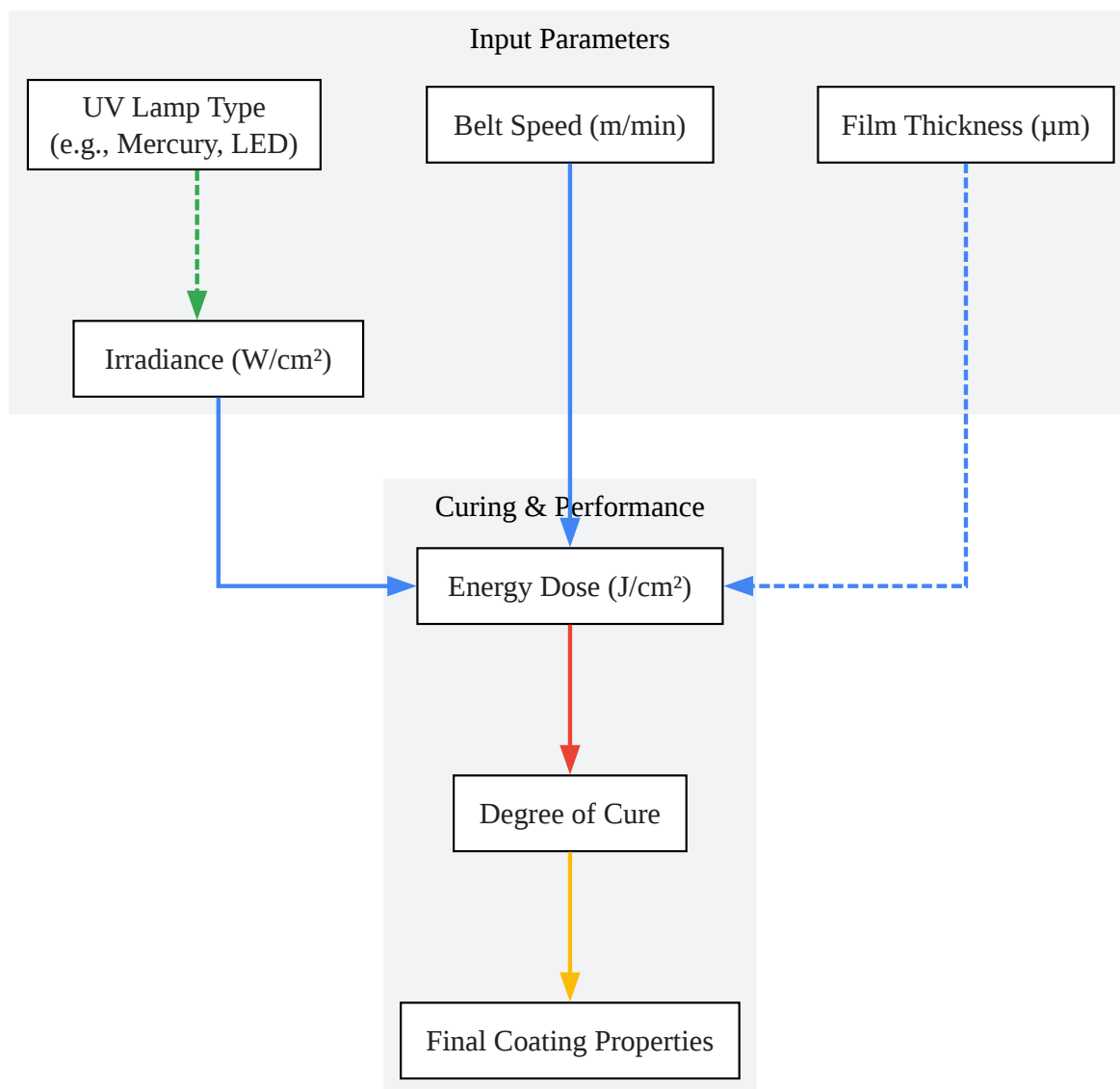
Abrasion Resistance Testing

- Standard: ASTM D4060 (Taber Abraser)
- Objective: To determine the resistance of the coating to abrasion.
- Procedure:
 - Mount a coated panel on the turntable of the Taber Abraser.
 - Select the appropriate abrasive wheels and load.
 - Lower the wheels onto the coating surface.
 - Start the turntable and allow it to rotate for a specified number of cycles.
 - Measure the weight loss of the panel or visually assess the degree of wear.

UV Curing Parameters

The optimal UV curing conditions for formulations containing **Ebecryl 220** will depend on several factors, including the formulation composition, film thickness, and the specific UV lamp system used.

Logical Relationship of UV Curing Parameters



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Caption: Relationship between UV curing input parameters and final coating properties.

It is recommended to conduct a dose-response study to determine the minimum UV energy required to achieve full cure and the desired performance properties for a specific formulation.

Conclusion

Ebecryl 220 is a highly versatile and effective oligomer for developing robust and durable UV-curable wood coatings and fillers. Its fast cure speed, coupled with the exceptional hardness, scratch resistance, and chemical resistance of the resulting films, makes it an excellent choice for demanding wood applications. The provided starting point formulations and experimental protocols offer a solid foundation for researchers and formulators to begin their development work with **Ebecryl 220**. For detailed product specifications and further formulation support, it is recommended to contact the manufacturer, Allnex.

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